

# 7-epi-Isogarcinol: A Technical Guide to its Structure, Properties, and Biological Activity

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## Compound of Interest

Compound Name: **7-epi-Isogarcinol**

Cat. No.: **B10767083**

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This technical guide provides a comprehensive overview of **7-epi-Isogarcinol**, a polyisoprenylated benzophenone of significant interest in natural product chemistry and drug discovery. This document details its structural elucidation, chemical and physical properties, and known biological activities, with a focus on its potential as an anticancer agent through the inhibition of the STAT3 signaling pathway.

## Structure Elucidation

**7-epi-Isogarcinol** is a stereoisomer of Isogarcinol, with the distinction lying in the configuration of the prenyl group at the C-7 position.<sup>[1][2][3]</sup> The structural determination of **7-epi-Isogarcinol** has been accomplished through extensive spectroscopic analysis, primarily utilizing one-dimensional (1D) and two-dimensional (2D) Nuclear Magnetic Resonance (NMR) spectroscopy, alongside mass spectrometry.<sup>[1][4]</sup>

The molecular formula of **7-epi-Isogarcinol** has been established as C<sub>38</sub>H<sub>50</sub>O<sub>6</sub>. The key to differentiating it from Isogarcinol is the stereochemistry at the C-7 carbon. Through the use of Nuclear Overhauser Effect Spectroscopy (NOESY), the spatial proximity of protons can be determined, which allows for the assignment of the relative stereochemistry of the molecule.

## Spectroscopic Data

The structural assignment is supported by detailed  $^1\text{H}$  and  $^{13}\text{C}$  NMR data. The chemical shifts are indicative of a complex polycyclic structure with multiple prenyl groups and a benzophenone core.

Table 1: Comparative  $^{13}\text{C}$  NMR Data of Isogarcinol and **7-epi-Isogarcinol**.

Position	Isogarcinol ( $\delta$ C)	7-epi-Isogarcinol ( $\delta$ C)
1	52.2	52.2
2	171.4	170.8
3	127.2	129.1
4	195.0	194.9
5	69.4	69.3
6	46.8	46.8
7	43.2	43.1
8	40.3	42.1
9	207.4	207.2
10	193.2	192.5
11	130.9	130.9
12	115.5	115.5
13	147.9	147.5
14	153.9	153.8
15	116.1	116.2
16	124.4	124.5
17	26.7	26.6
18	122.1	121.4
19	133.7	133.6
20	26.2	26.2
21	18.3	18.3
22	23.2	22.9
23	22.8	24.2

24	46.0	46.0
25	122.9	124.5
26	133.7	131.9
27	26.2	26.3
28	18.3	18.6
29	30.4	30.3
30	43.8	37.1
31	87.6	83.9
32	21.7	48.8
33	29.2	30.6
34	30.4	37.9
35	122.9	26.4
36	133.7	29.0
37	26.2	32.1
38	18.3	27.4

Note: Data presented is a compilation from cited literature and may have been recorded in different solvents.

## Chemical and Physical Properties

While comprehensive physicochemical data for **7-epi-Isogarcinol** is not extensively reported, some key properties have been determined.

Table 2: Physicochemical Properties of **7-epi-Isogarcinol** and its Epimer, Isogarcinol.

Property	7-epi-Isogarcinol	Isogarcinol
Molecular Formula	C38H50O6	C38H50O6
Molecular Weight	602.8 g/mol	602.8 g/mol
Appearance	Brown powder	Dark yellow solid
Optical Rotation	Not consistently reported	$[\alpha]D -167$ (c 1.0, CHCl3)
UV (MeOH) $\lambda_{max}$	319, 276, 233 nm	Not specified
IR $\nu_{max}$	3320, 2970, 2930, 1730, 1650, 1590, 1520, 1440, 1370, 1290, 1170 $\text{cm}^{-1}$	Not specified
XLogP3	Not specified	8.9

## Biological Activity

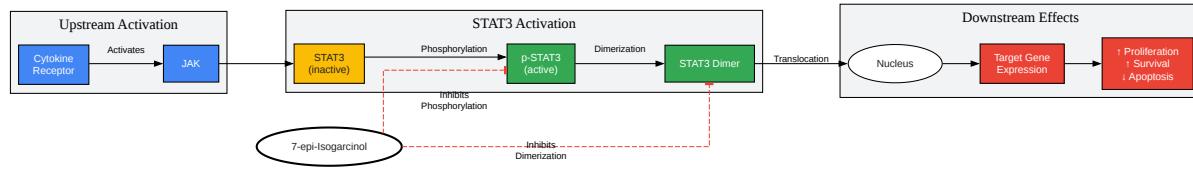
**7-epi-Isogarcinol** has demonstrated notable biological activities, particularly its antiproliferative and pro-apoptotic effects in cancer cell lines.

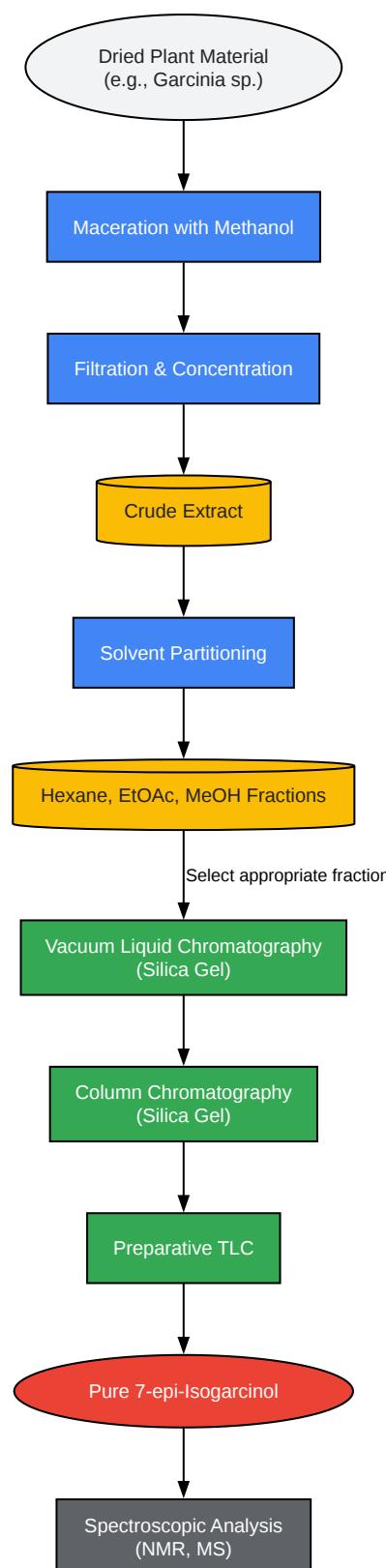
## Antiproliferative and Apoptotic Effects

Research has shown that **7-epi-Isogarcinol** can inhibit the proliferation of various cancer cells. For instance, it has been reported to have an IC<sub>50</sub> value of 7  $\mu\text{g}/\text{mL}$  against both human promyelocytic leukemia (HL-60) and prostate cancer (PC-3) cells. The mechanism of action is believed to involve the induction of apoptosis.

## Inhibition of STAT3 Signaling Pathway

A significant aspect of the anticancer potential of **7-epi-Isogarcinol** is its ability to downregulate the Signal Transducer and Activator of Transcription 3 (STAT3) signaling pathway. The constitutive activation of the STAT3 pathway is a hallmark of many cancers, promoting cell proliferation, survival, and angiogenesis while inhibiting apoptosis. **7-epi-Isogarcinol** has been shown to induce apoptosis and inhibit cell migration in Huh-7 cells, likely through the downregulation of this critical pathway.



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